

Personal protective equipment for handling 2-(3-(Trifluoromethyl)phenyl)ethanol

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Compound of Interest

Compound Name: 2-(3-(Trifluoromethyl)phenyl)ethanol

Cat. No.: B1294892

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Essential Safety and Handling Guide for 2-(3-(Trifluoromethyl)phenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-(3-(Trifluoromethyl)phenyl)ethanol** (CAS No. 455-01-6) to ensure the safety of laboratory personnel and the integrity of research. Adherence to these protocols is essential for minimizing risks and establishing a secure and efficient work environment.

Hazard Identification and Classification

2-(3-(Trifluoromethyl)phenyl)ethanol is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1][2]

Hazard Pictogram:

- GHS07: Exclamation Mark[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-(3-(Trifluoromethyl)phenyl)ethanol** is presented below.

Property	Value	Source
CAS Number	455-01-6	[1][3]
Molecular Formula	C ₉ H ₉ F ₃ O	[3]
Molecular Weight	190.16 g/mol	[3]
Appearance	Solid	[3]
Purity	99%	[3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-(3-(Trifluoromethyl)phenyl)ethanol** to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield is recommended when handling larger quantities.[2][4]	Protects against splashes and vapors that can cause serious eye irritation.[1][2][4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[2][5]	Prevents skin contact, which can cause irritation.[1][2]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. [2][6] A chemical-resistant apron is recommended when mixing or loading.[5]	Minimizes the risk of accidental skin exposure.[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1][2] If ventilation is inadequate, a NIOSH/MSHA approved respirator for organic vapors should be used.[2][7]	Prevents inhalation of vapors, which can cause respiratory irritation.[1][2]

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the chemical's stability and preventing accidents.

Handling:

- Avoid breathing fumes, mist, spray, or vapors.[1][2]
- Wash hands thoroughly after handling.[1][6]
- Do not eat, drink, or smoke when using this product.[1][2]
- Use only in a well-ventilated area or outdoors.[1][6]

- Ensure that eyewash stations and safety showers are readily accessible.[2][7]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Store locked up.[1][2]
- Keep away from heat, sparks, and open flames.[2]
- Incompatible with strong oxidizing agents.[2]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

Step-by-Step Spill Cleanup:

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated.[2]
- Don Appropriate PPE: Before attempting to clean the spill, put on the required personal protective equipment, including respiratory protection if necessary.[2]
- Contain the Spill: For small spills, absorb the material with an inert absorbent such as sand, silica gel, or vermiculite.[1] For large spills, dike the area to prevent further spreading.[2]
- Collect Absorbent Material: Carefully sweep or shovel the absorbed material into a suitable, labeled, and sealed container for disposal.[1][2]
- Decontaminate the Area: Clean the spill area thoroughly with soap and water.[2]
- Dispose of Waste: Dispose of the container with the absorbed material as hazardous waste in accordance with local, state, and federal regulations.[1][2]

First Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration.[2]
- If on Skin: Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[2]
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person.[2]

In all cases of exposure, call a poison center or doctor for medical advice.[2]

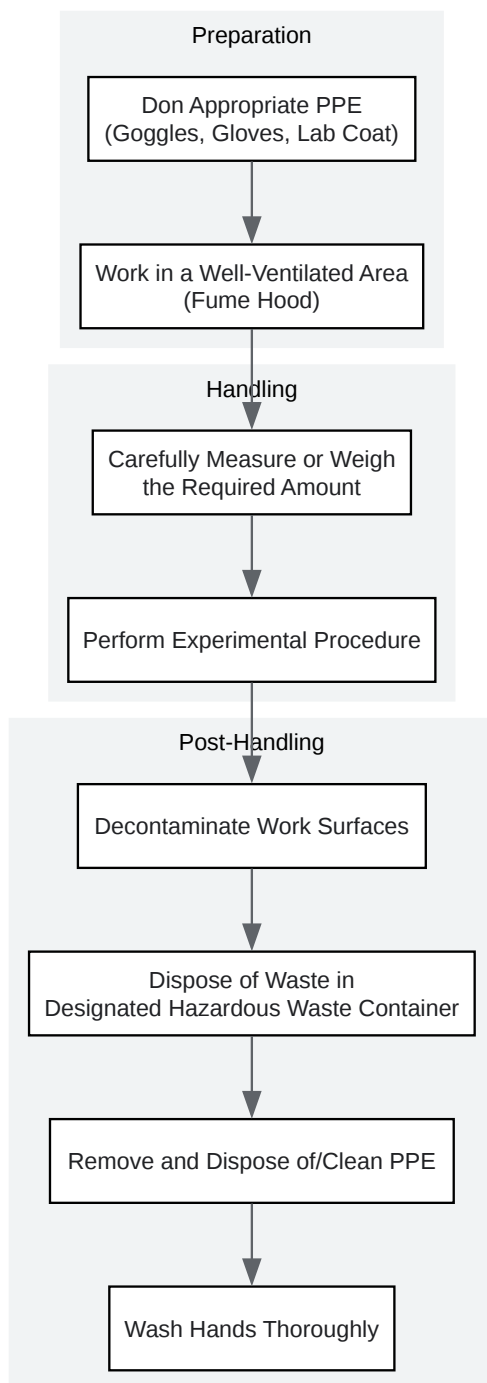
Disposal Plan

Dispose of **2-(3-(Trifluoromethyl)phenyl)ethanol** and its containers in accordance with all applicable local, state, and federal regulations. The substance should be disposed of at an approved waste disposal plant.[1][2] It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[8] Do not allow the product to enter drains or waterways.[6]

Visual Workflow for Handling 2-(3-(Trifluoromethyl)phenyl)ethanol

The following diagram outlines the standard operating procedure for handling **2-(3-(Trifluoromethyl)phenyl)ethanol** in a laboratory setting.

Standard Operating Procedure for 2-(3-(Trifluoromethyl)phenyl)ethanol



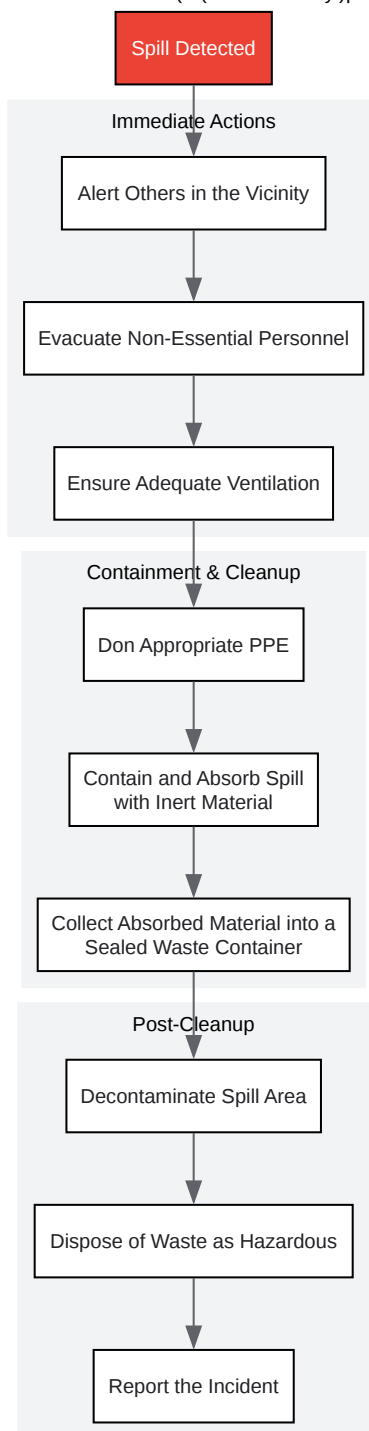
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Caption: Standard Operating Procedure for Handling **2-(3-(Trifluoromethyl)phenyl)ethanol**.

Visual Workflow for Spill Response

The following diagram illustrates the procedural steps to be taken in the event of a spill of **2-(3-(Trifluoromethyl)phenyl)ethanol**.

Spill Response Protocol for 2-(3-(Trifluoromethyl)phenyl)ethanol

[Click to download full resolution via product page](#)Caption: Spill Response Protocol for **2-(3-(Trifluoromethyl)phenyl)ethanol**.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. 2-[3-(Trifluoromethyl)phenyl]ethanol, CasNo.455-01-6 Enke Pharma-tech Co.,Ltd. (Cangzhou, China) China (Mainland) [enkepharma.lookchem.com]
- 4. mcrcsafety.com [mcrcsafety.com]
- 5. Components of Personal Protective Equipment – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 6. aksci.com [aksci.com]
- 7. fishersci.com [fishersci.com]
- 8. tcichemicals.com [tcichemicals.com]
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